

What is the chemical structure of Etoperidone hydrochloride?

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Compound of Interest

Compound Name: Etoperidone hydrochloride

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Etoperidone Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Etoperidone hydrochloride is a second-generation atypical antidepressant, classified as a serotonin antagonist and reuptake inhibitor (SARI). This technical guide provides an in-depth overview of its chemical structure, physicochemical properties, synthesis, and analytical characterization. Furthermore, it delves into the compound's mechanism of action, metabolic pathways, and key pharmacological data, presenting a valuable resource for professionals in the fields of medicinal chemistry, pharmacology, and drug development.

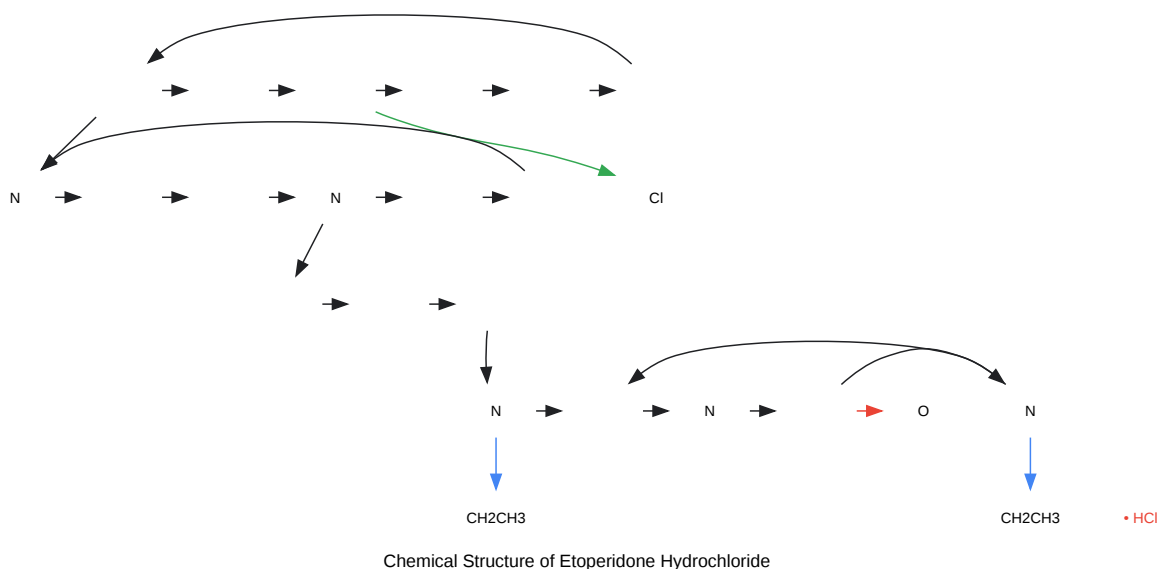
Chemical Structure and Properties

Etoperidone hydrochloride is the hydrochloride salt of Etoperidone. Its chemical structure is characterized by a phenylpiperazine moiety linked to a diethyl-triazolone ring via a propyl chain.

Table 1: Chemical Identifiers and Properties of **Etoperidone Hydrochloride**

| Property | Value |
|-------------------|--|
| IUPAC Name | 2-[3-[4-(3-chlorophenyl)piperazin-1-yl]propyl]-4,5-diethyl-1,2,4-triazol-3-one;hydrochloride[1] |
| Molecular Formula | C ₁₉ H ₂₉ Cl ₂ N ₅ O[2] |
| Molecular Weight | 414.4 g/mol [2] |
| CAS Number | 57775-22-1[2] |
| Melting Point | 179-181°C[3] |
| Boiling Point | The free base has a boiling point of 230°C at 0.5 mmHg.[4] |
| Solubility | Soluble in water and alcohol; slightly soluble in chloroform; practically insoluble in acetone, benzene, and ether.[4] |

Diagram 1: Chemical Structure of **Etoperidone Hydrochloride**



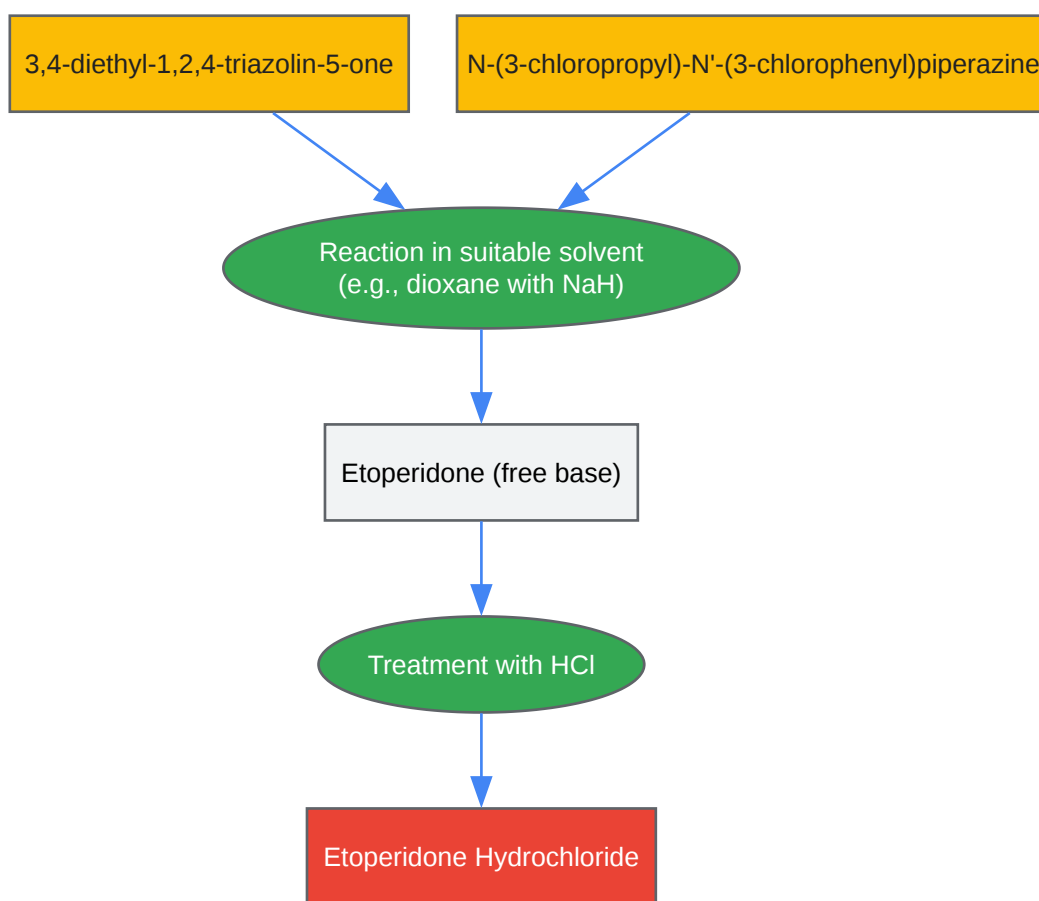
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A 2D representation of the chemical structure of **Etoperidone Hydrochloride**.

Synthesis

The synthesis of **Etoperidone hydrochloride** can be achieved through a multi-step process. A general synthetic route involves the reaction of 3,4-diethyl- Δ^2 -1,2,4-triazolin-5-one with N-(3-chloropropyl)-N'-(3-chlorophenyl)piperazine. The resulting free base, Etoperidone, is then treated with hydrochloric acid to yield the hydrochloride salt.

Diagram 2: High-Level Synthesis Workflow



High-Level Synthesis Workflow for Etoperidone HCl

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A simplified workflow for the synthesis of **Etoperidone Hydrochloride**.

Analytical Characterization

The identity and purity of **Etoperidone hydrochloride** can be confirmed using a variety of analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method can be developed for the quantification of **Etoperidone hydrochloride** in bulk drug and pharmaceutical formulations.

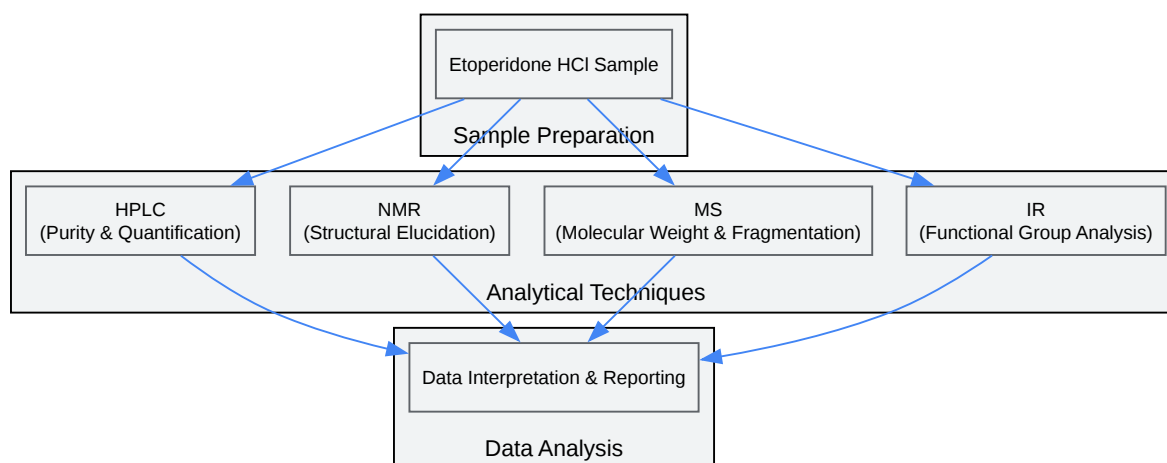
Table 2: Hypothetical HPLC Method Parameters

| Parameter | Condition |
|------------------|--|
| Column | C18 (e.g., 250 mm x 4.6 mm, 5 µm) |
| Mobile Phase | A mixture of a suitable buffer (e.g., phosphate or acetate) and an organic modifier (e.g., acetonitrile or methanol) |
| Flow Rate | 1.0 mL/min |
| Detection | UV at a suitable wavelength (e.g., 254 nm) |
| Injection Volume | 10-20 µL |
| Temperature | Ambient |

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are essential for the structural elucidation of **Etoperidone hydrochloride**, confirming the presence of key functional groups and the overall molecular framework.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of Etoperidone and its fragmentation pattern, further confirming its identity.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule, such as C=O, C-N, and aromatic C-H bonds.

Diagram 3: General Workflow for Analytical Characterization



General Analytical Workflow for Etoperidone HCl

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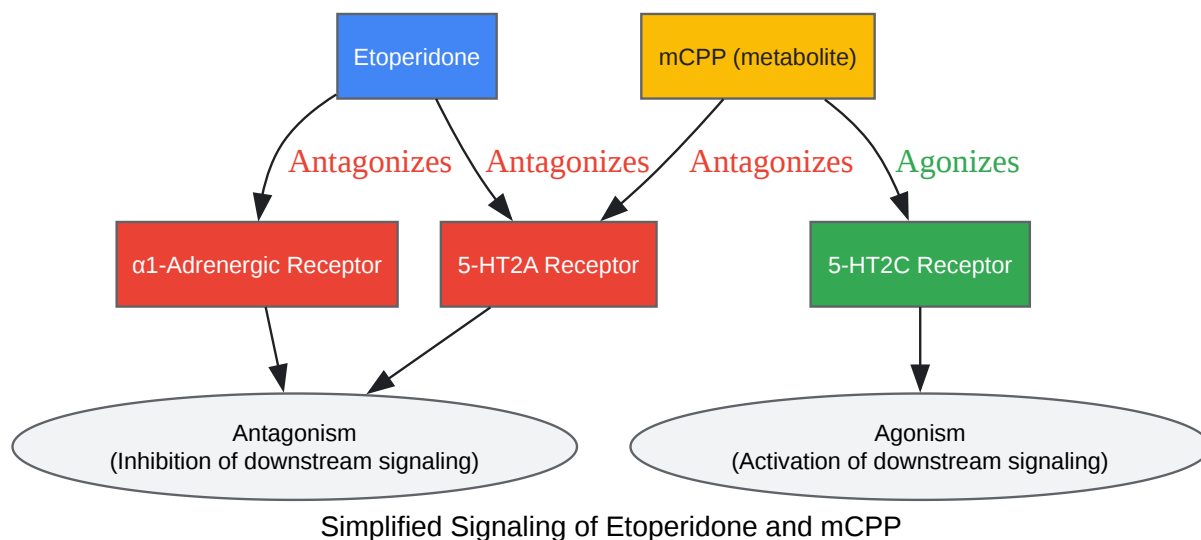
A logical flow for the analytical characterization of **Etoperidone Hydrochloride**.

Pharmacology

Mechanism of Action

Etoperidone's primary mechanism of action is through its interaction with serotonergic and adrenergic receptors. It is an antagonist at serotonin 5-HT_{2a} and α_1 -adrenergic receptors. Its major active metabolite, m-chlorophenylpiperazine (mCPP), is an agonist at 5-HT_{2C} receptors and an antagonist at 5-HT_{2a} receptors. The combined actions on these receptors are believed to contribute to its antidepressant effects.

Diagram 4: Simplified Signaling Pathway of Etoperidone and mCPP



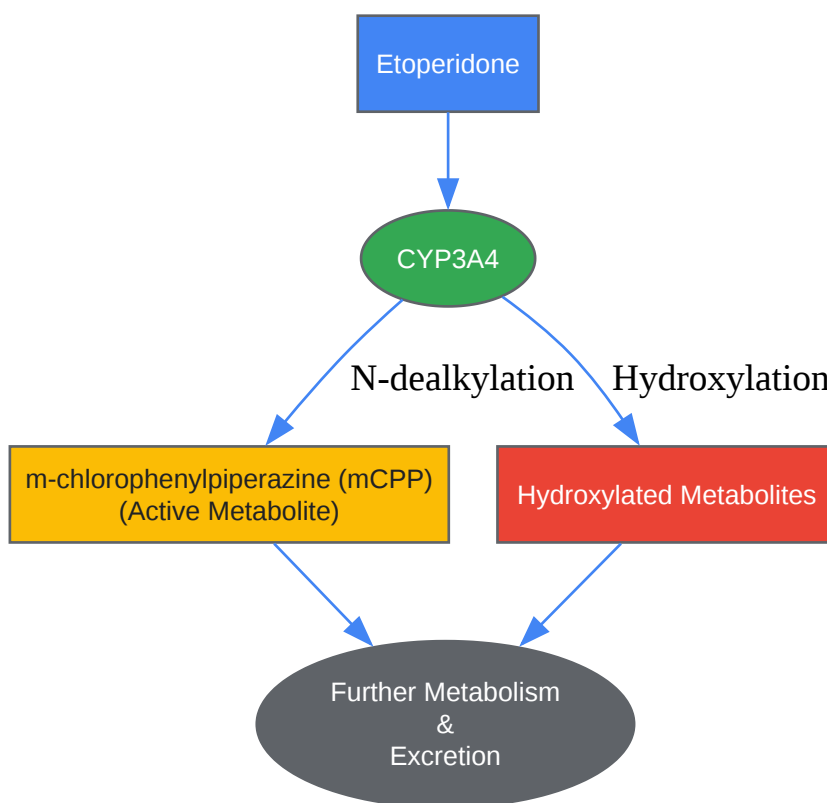
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Interaction of Etoperidone and its metabolite with key receptors.

Pharmacokinetics and Metabolism

Etoperidone is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP3A4. The major metabolic pathways include N-dealkylation to form the active metabolite m-chlorophenylpiperazine (mCPP), as well as alkyl and phenyl hydroxylation.

Diagram 5: Major Metabolic Pathways of Etoperidone



Major Metabolic Pathways of Etoperidone

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